

Preparing a DMSO Stock Solution of MK-2894: An Application Note and Protocol

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Compound of Interest

Compound Name: MK-2894 sodium salt

Cat. No.: B1662795

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This document provides a detailed protocol for the preparation of a stock solution of MK-2894 in dimethyl sulfoxide (DMSO). MK-2894 is a potent and selective antagonist of the E prostanoid receptor 4 (EP4), with significant anti-inflammatory properties.^[1] Accurate preparation of stock solutions is critical for ensuring reproducible results in downstream applications such as in vitro cellular assays and in vivo studies.

Compound and Solvent Properties

A summary of the key physical and chemical properties of MK-2894 and DMSO is provided below. This information is essential for accurate calculations and safe handling.

Property	MK-2894	Dimethyl Sulfoxide (DMSO)
Molecular Weight	473.51 g/mol [1] [2]	78.13 g/mol
Formula	C ₂₅ H ₂₂ F ₃ NO ₃ S [2]	(CH ₃) ₂ SO
Appearance	Solid [2]	Colorless liquid [3]
Solubility	Soluble in DMSO [2]	Miscible with water and a wide range of organic solvents [3]
Storage (Compound)	Store at -20°C [2]	Room temperature
Storage (Stock Solution)	Short-term at -20°C is common, but use as soon as possible is recommended. [2]	

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of MK-2894 in DMSO.

Materials:

- MK-2894 powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)[\[3\]](#)[\[4\]](#)
- Sterile, conical or microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

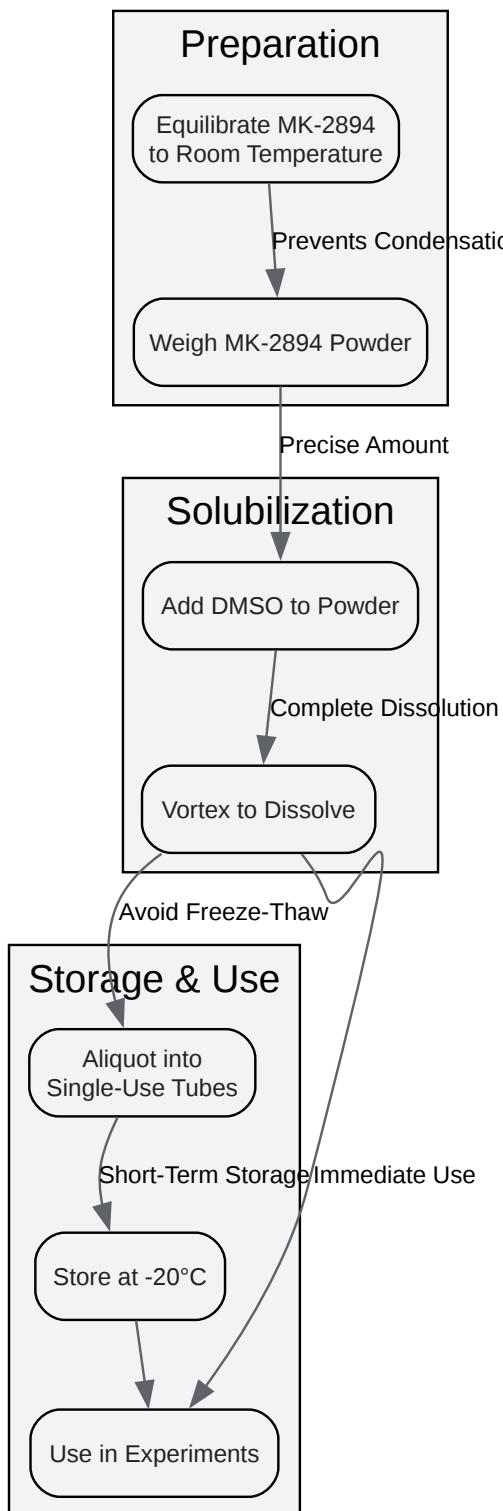
Procedure:

- Aliquot MK-2894: Allow the vial of MK-2894 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of MK-2894 powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.735 mg of MK-2894.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Molecular Weight (MW) = 473.51 g/mol
 - Mass (g) = M x V x MW = 0.01 mol/L x 0.001 L x 473.51 g/mol = 0.004735 g = 4.735 mg
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the MK-2894 powder. To prepare a 10 mM solution with 4.735 mg of MK-2894, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the MK-2894 is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Storage: For immediate use, the solution can be kept at room temperature. For short-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C. It is recommended to use the solution as soon as possible after preparation.[\[2\]](#)

Experimental Workflow

The following diagram illustrates the workflow for preparing the MK-2894 stock solution.

Workflow for MK-2894 Stock Solution Preparation

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Caption: A flowchart of the key steps in preparing an MK-2894 stock solution.

Safety Precautions

- Always handle MK-2894 and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- DMSO can facilitate the absorption of other chemicals through the skin; therefore, exercise caution to avoid direct contact.^[4]
- Consult the Safety Data Sheet (SDS) for both MK-2894 and DMSO for comprehensive safety information.

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